

Personal protective equipment for handling Tranilast

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tranilast

Cat. No.: B1681356

[Get Quote](#)

Essential Safety and Handling Guide for Tranilast

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Tranilast**. The following procedural guidance is designed to ensure safe operational use and disposal, establishing a foundation of trust in laboratory safety and chemical handling.

Hazard Identification and Safety Data Summary

Tranilast is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^{[1][2]} All personnel must be familiar with the hazards and safety precautions outlined in the Safety Data Sheet (SDS) before handling this compound.

Hazard Class	Classification	Precautionary Statements
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed. ^{[1][2][3]}
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. ^[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. ^{[1][2]}

No specific occupational exposure limit values have been established for **Tranilast**.^{[1][2]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tranilast** to minimize exposure risk.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects against splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Impervious clothing, such as a lab coat.	Protects against contamination of personal clothing.
Respiratory Protection	A suitable respirator should be used when dust or aerosols may be generated.	Prevents inhalation of harmful particles.

Operational Plan for Handling Tranilast

This section details the step-by-step procedures for the safe handling of **Tranilast** from receipt to disposal.

1. Receiving and Storage:

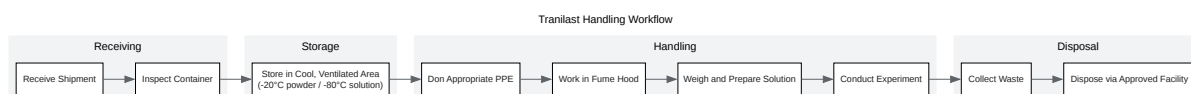
- Upon receipt, inspect the container for any damage or leaks.
- Store **Tranilast** in a tightly sealed container in a cool, well-ventilated area.^{[1][2]}
- Keep away from direct sunlight and sources of ignition.^{[1][2]}
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.^{[1][2]}

2. Preparation and Handling:

- All handling of **Tranilast** powder should be conducted in a designated area with appropriate exhaust ventilation, such as a chemical fume hood, to avoid dust and aerosol formation.[1][2]
- Avoid inhalation, and contact with eyes and skin.[1][2]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Wash hands thoroughly after handling the compound.[1][2]

3. Disposal Plan:

- Dispose of **Tranilast** and its container at an approved waste disposal plant.[1][2]
- Do not release into the environment.[1][2]
- For unused or expired medicine, if a take-back program is not available, mix the compound with an unappealing substance like coffee grounds or cat litter, place it in a sealed container, and dispose of it in the trash.[4][5]
- Always scratch out personal information on the label before disposing of the container.[4]



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Tranilast**.

Emergency Plan for Tranilast Exposure

Immediate action is critical in the event of an exposure to **Tranilast**.

1. Eye Contact:

- Immediately flush eyes with large amounts of water, separating the eyelids with fingers to ensure adequate flushing.[\[1\]](#)
- Remove contact lenses if present and easy to do so.
- Seek prompt medical attention.[\[1\]](#)

2. Skin Contact:

- Rinse skin thoroughly with large amounts of water.[\[1\]](#)
- Remove contaminated clothing and shoes.[\[1\]](#)
- Call a physician.[\[1\]](#)

3. Inhalation:

- Move the affected person to fresh air immediately.[\[1\]](#)
- If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[\[1\]](#)

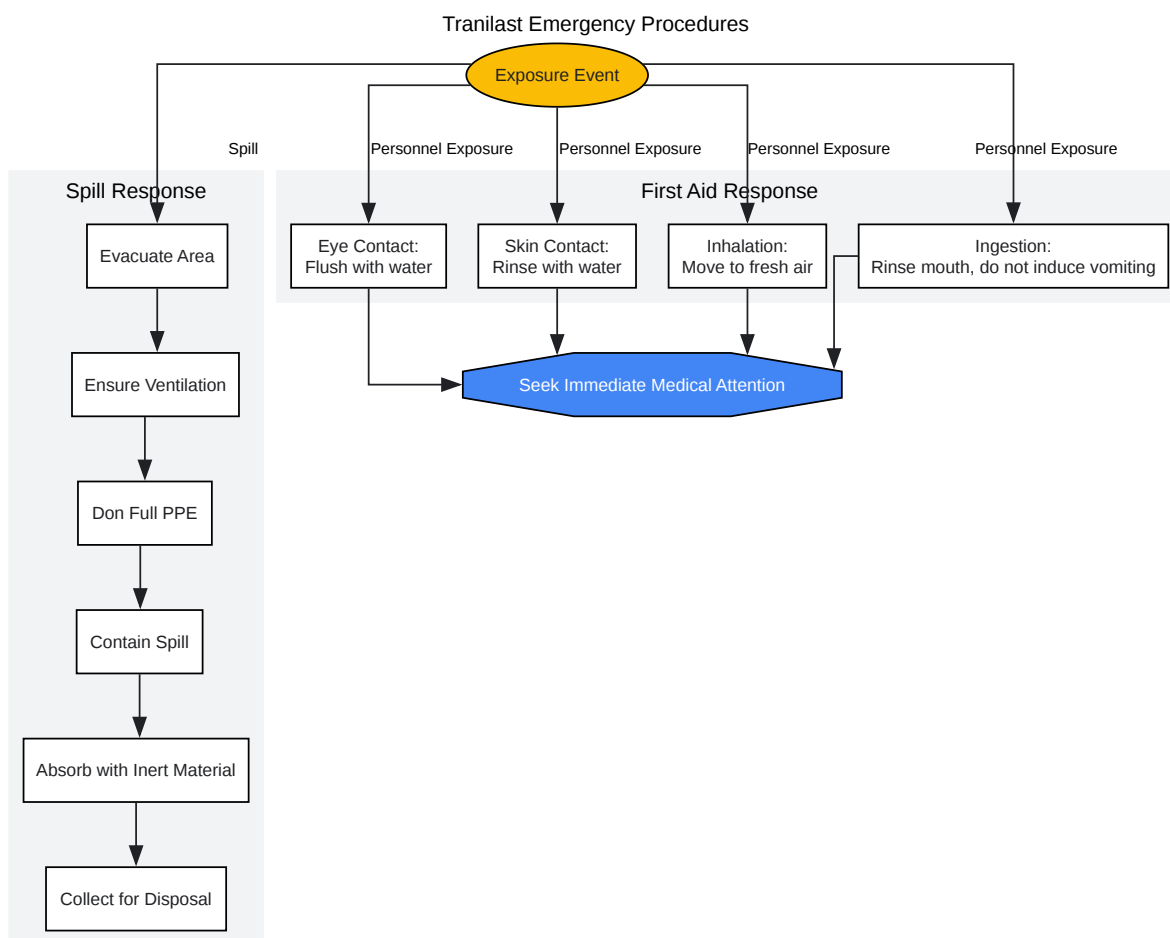
4. Ingestion:

- Wash out the mouth with water.[\[1\]](#)
- Do NOT induce vomiting.[\[1\]](#)
- Call a physician or poison control center immediately.[\[1\]](#)

5. Accidental Release (Spill):

- Evacuate personnel to a safe area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Use full personal protective equipment during cleanup.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so.

- Absorb the spill with an inert material (e.g., diatomite, universal binders).[1]
- Collect the spilled material and place it in a suitable, closed container for disposal.[3]



[Click to download full resolution via product page](#)

Caption: Emergency procedures for **Tranilast** exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tranilast (SB 252218)|53902-12-8|MSDS [dcchemicals.com]
- 2. trans-Tranilast|70806-55-2|MSDS [dcchemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. oncolink.org [oncolink.org]
- 5. fda.gov [fda.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Tranilast]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681356#personal-protective-equipment-for-handling-tranilast]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com